

Structure-Activity Relationship (SAR) Studies of Quinoxaline Carboxamides: A Technical Guide

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Compound of Interest

Compound Name: 3-Chloroquinoxaline-2-carboxamide

CAS No.: 40254-88-4

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Introduction: The Privileged Scaffold

The quinoxaline nucleus (benzopyrazine) is a "privileged scaffold" in medicinal chemistry—a molecular framework capable of providing ligands for diverse biological targets. Within this class, quinoxaline carboxamides (specifically the 1,4-di-N-oxide derivatives) have emerged as critical lead compounds for two distinct but mechanistically overlapping therapeutic areas:

- **Anti-Tuberculosis (Anti-TB):** As hypoxia-activated prodrugs targeting non-replicating *Mycobacterium tuberculosis*.
- **Oncology:** As bioreductive cytotoxins for hypoxic solid tumors and ATP-competitive kinase inhibitors (e.g., VEGFR-2).

This guide dissects the structure-activity relationships (SAR) of these compounds, moving beyond simple observations to the causal physicochemical properties driving potency and selectivity.

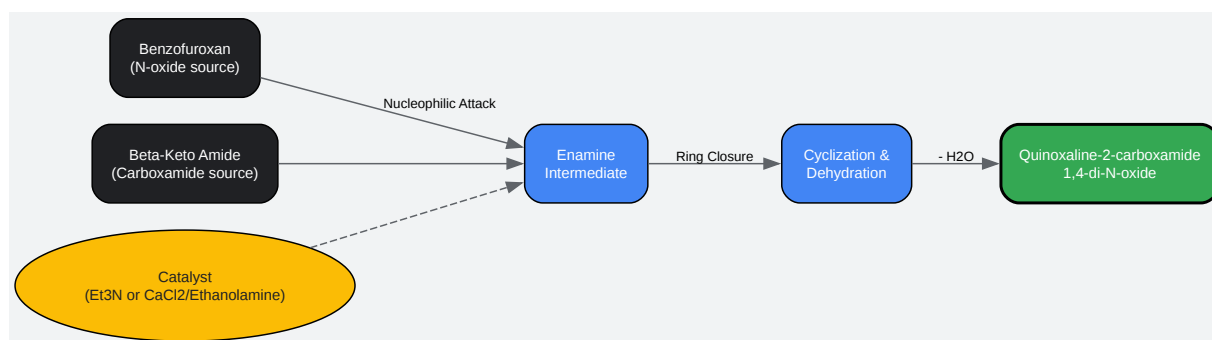
Synthetic Architecture: The Beirut Reaction

To study the SAR, one must first control the synthesis. The most robust method for generating quinoxaline-2-carboxamide 1,4-di-N-oxides is the Beirut Reaction. This cycloaddition pathway is superior to direct oxidation of quinoxalines, which often leads to over-oxidation or regiochemical mixtures.

Mechanistic Workflow

The reaction involves the interaction of a benzofuroxan derivative (acting as the 1,2-dinitrobenzene equivalent) with a

-keto amide (providing the carboxamide tail).



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Figure 1: The Beirut Reaction pathway for the synthesis of quinoxaline 1,4-di-N-oxides.

The SAR Landscape

The biological activity of quinoxaline carboxamides is governed by a "Push-Pull" electronic mechanism, particularly for the 1,4-di-N-oxide class. The SAR is best analyzed by dividing the molecule into three zones: The Warhead (N-oxides), The Electronic Modulator (Benzene ring), and The Solubilizer (Carboxamide tail).

Zone 1: The Warhead (Positions 1 & 4)

- Requirement: The 1,4-di-N-oxide moiety is non-negotiable for hypoxia-selective toxicity (TB and solid tumors).
- Mechanism: These N-oxide groups serve as electron acceptors. Under hypoxic conditions, bacterial or cellular reductases reduce the N-oxide to a radical anion. In the presence of oxygen, this radical is re-oxidized (redox cycling), producing futile superoxide but sparing the cell. In hypoxia, the radical collapses to generate toxic hydroxyl radicals and covalent DNA cross-linkers.
- SAR Insight: Removal of one N-oxide (mono-N-oxide) typically results in a >10-fold loss of potency against M. tuberculosis.

Zone 2: The Electronic Modulator (Positions 6 & 7)

Substituents on the benzene ring modulate the reduction potential (

) of the N-oxide warhead.

- Electron-Withdrawing Groups (EWG): Substituents like -Cl, -F, -CF₃, or -CN at positions 6 or 7 stabilize the radical anion intermediate.
 - Effect: Increases potency (lower MIC).
 - Risk: If the reduction potential becomes too positive, the drug becomes non-selective, causing toxicity in normoxic mammalian cells.
- Electron-Donating Groups (EDG): Substituents like -OMe or -CH₃.
 - Effect: Generally decrease potency by making the ring harder to reduce.

Zone 3: The Tail (Position 2 - Carboxamide)

While the ring drives the mechanism, the carboxamide side chain drives pharmacokinetics (PK) and binding.

- Linker Length: For anti-TB activity, a direct attachment or a one-carbon methylene linker (

) is optimal. Longer linkers often reduce activity due to steric clash within the DNA gyrase or reductase active sites.

- Amide Substituent (R):
 - Lipophilicity: Benzyl and substituted phenyl groups enhance membrane permeability (critical for penetrating the mycobacterial cell wall).
 - Solubility: Basic amines (e.g., piperazine tails) improve water solubility but may require formulation as salts.

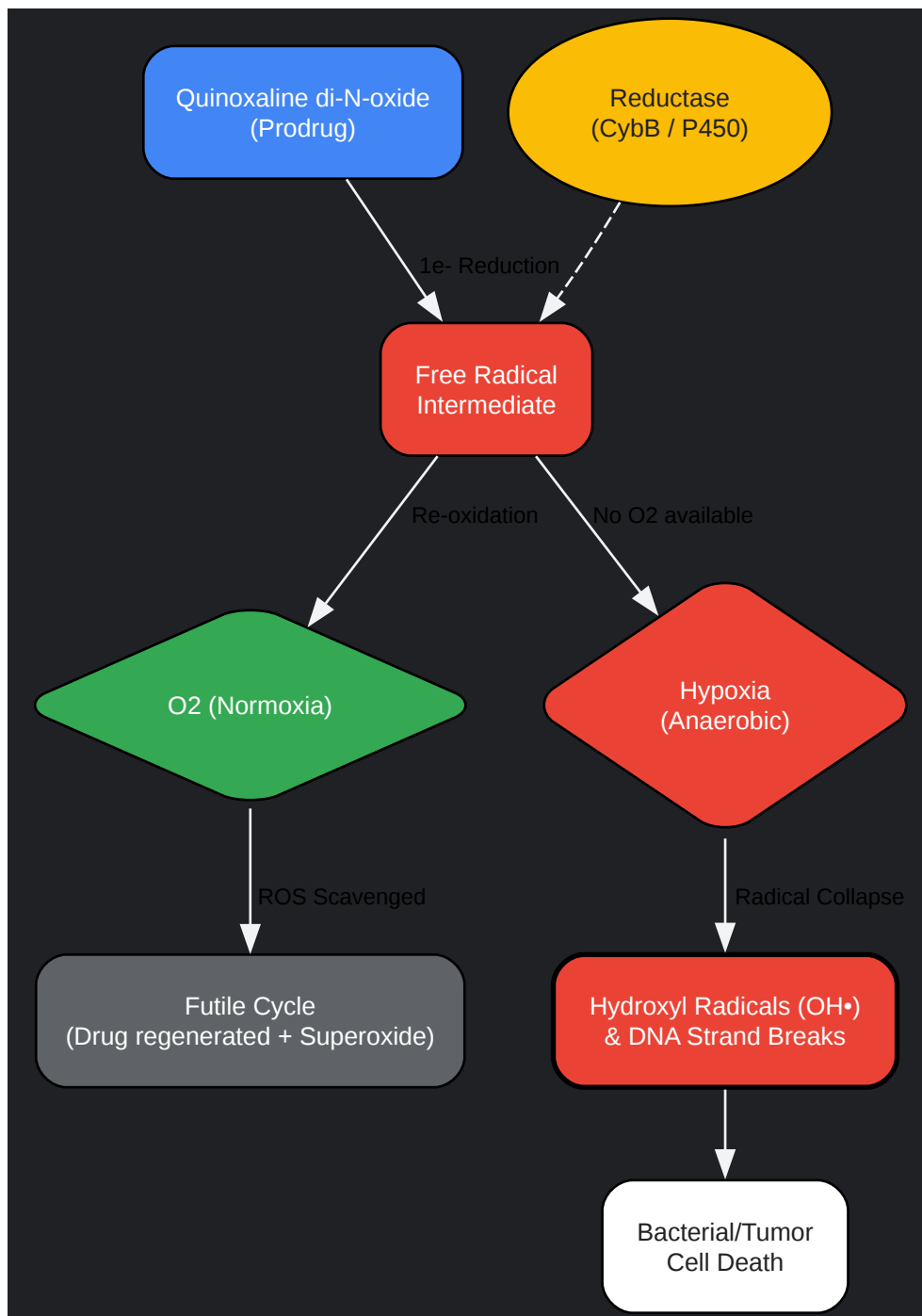
Summary Table: SAR Rules of Thumb

Structural Zone	Modification	Biological Consequence (Anti-TB/Cancer)
N-Oxides (1,4)	Removal	Drastic loss of activity. Essential for bioreduction.
C6/C7	Halogen (Cl, F)	Increased Potency. Anodic shift in reduction potential facilitates activation.
C6/C7	Methoxy (OMe)	Decreased Potency. Cathodic shift makes reduction difficult.
C2 (Carboxamide)	Benzyl amide	High Potency. Optimal lipophilicity for cell entry.
C2 (Carboxamide)	Free Acid/Ester	Lower Potency. Esters are often hydrolyzed too fast; acids penetrate poorly.
C3	Methyl (-CH3)	Standard. Provides necessary steric bulk without interfering with planarity.

Mechanistic Logic: The Bioreductive Pathway

Understanding the mechanism is crucial for designing safer drugs. The drug is a "Trojan Horse" that only activates in the low-oxygen environments typical of the tubercular granuloma or

necrotic tumor core.



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Figure 2: The bioreductive activation mechanism. Specificity is achieved because the "Futile Cycle" protects healthy, oxygenated cells.

Experimental Protocols

Chemical Synthesis Protocol (Representative)

Objective: Synthesis of N-benzyl-3-methylquinoxaline-2-carboxamide 1,4-di-N-oxide.

- Reagents: Benzofuroxan (10 mmol),
-benzylacetoacetamide (11 mmol), Calcium Chloride (
, 5 mmol), Ethanolamine (catalytic), Ethanol (30 mL).
- Setup: Equip a round-bottom flask with a magnetic stirrer and a drying tube (CaCl₂).
- Procedure:
 - Dissolve benzofuroxan and
-benzylacetoacetamide in Ethanol.
 - Add
followed by dropwise addition of Ethanolamine (approx. 1 mL).
 - Critical Step: The reaction is exothermic. Monitor temperature. Maintain stirring at room temperature for 4–6 hours. The solution will typically darken (deep yellow/orange).
 - Monitoring: Check TLC (Mobile phase: DCM/MeOH 95:5). Look for the disappearance of the benzofuroxan spot.
- Workup:
 - Pour the reaction mixture into crushed ice/water (100 mL) containing dilute HCl (to neutralize the amine).
 - A yellow precipitate will form. Filter under vacuum.
 - Purification: Recrystallize from hot ethanol or acetonitrile.
- Validation:

-NMR must show the absence of the benzofuroxan protons and the presence of the amide -NH signal (approx. 9.0 ppm) and the N-oxide characteristic shifts.

Biological Assay: Resazurin Microtiter Assay (REMA)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against *M. tuberculosis* H37Rv.

- Preparation: Prepare stock solutions of the quinoxaline derivative in DMSO (1 mg/mL).
- Plating: Use a 96-well plate. Add 100 μ L of Middlebrook 7H9 broth (supplemented with OADC) to all wells.
- Dilution: Perform serial 2-fold dilutions of the drug across the plate (Range: 100 μ g/mL to 0.1 μ g/mL).
- Inoculation: Add 100 μ L of *M. tuberculosis* inoculum (turbidity adjusted to McFarland 1.0, diluted 1:20) to each well.
- Incubation: Seal plates and incubate at 37°C for 7 days.
- Readout:
 - Add 30 μ L of Resazurin solution (0.01% w/v).
 - Incubate for an additional 24 hours.
 - Interpretation: Blue color = No growth (inhibition). Pink color = Bacterial growth (resazurin reduced to resorufin).
 - Calculation: The MIC is the lowest concentration that prevents the color change from blue to pink.

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